

6-Hydroxybentazon toxicological profile and data

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Compound of Interest

Compound Name: 6-Hydroxybentazon

Cat. No.: B030596

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6-Hydroxybentazon: A Toxicological Profile

For Researchers, Scientists, and Drug Development Professionals

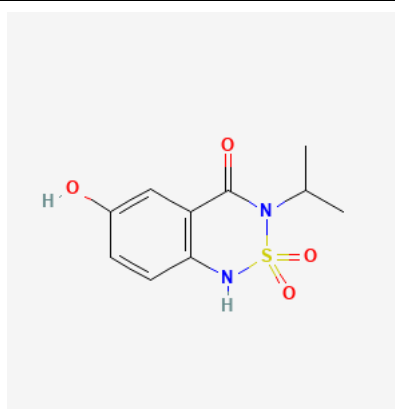
Abstract

6-Hydroxybentazon is a primary phase I metabolite of the widely used herbicide Bentazone. While toxicological data for Bentazone is extensive, specific data for **6-Hydroxybentazon** is limited. Regulatory bodies and scientific literature generally conclude that **6-Hydroxybentazon** is less acutely toxic than its parent compound. This technical guide provides a comprehensive overview of the available toxicological data for **6-Hydroxybentazon**, supplemented with data from its parent compound, Bentazone, to provide a thorough understanding of its potential effects. This document includes summaries of quantitative data, detailed experimental protocols for key toxicological assays, and visualizations of relevant experimental workflows.

Chemical Identity

Property	Value
Chemical Name	6-hydroxy-3-isopropyl-1H-2,1,3-benzothiadiazin-4(3H)-one 2,2-dioxide
Synonyms	6-Hydroxybentazon, 6-OH-bentazon
CAS Number	60374-42-7[1][2]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄ S[1][2]
Molecular Weight	256.28 g/mol [1][2]

Chemical Structure



Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Limited specific ADME data is available for **6-Hydroxybentazon**. The majority of the information is derived from studies on the parent compound, Bentazon.

Following oral administration in rats, Bentazon is rapidly and almost completely absorbed. It is widely distributed in the body but does not tend to accumulate in tissues. Metabolism of Bentazon is limited, with the parent compound being the major substance excreted in the urine. **6-Hydroxybentazon** has been identified as a minor metabolite, accounting for a small percentage of the administered dose in urine.[3]

Table 1: Summary of ADME Properties of Bentazon

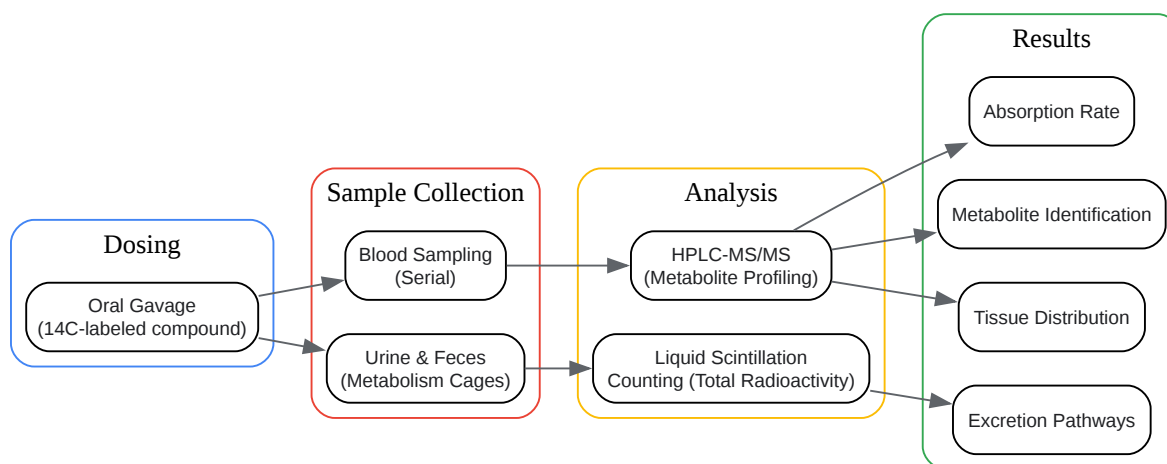
Parameter	Species	Route	Observations	Reference
Absorption	Rat	Oral	Rapid and extensive	[4]
Distribution	Rat	Oral	Widely distributed, no significant accumulation	[4]
Metabolism	Rat	Oral	Limited metabolism. 6-Hydroxybentazon is a minor metabolite.	[3]
Excretion	Rat	Oral	Primarily via urine as unchanged Bentazone.	[3]

Experimental Protocol: Animal ADME Study (General)

A generalized protocol for an animal ADME study, often following OECD Test Guideline 417, is as follows:

- **Test Animals:** Typically, Sprague-Dawley rats are used. Animals are housed in metabolism cages to allow for the separate collection of urine and feces.
- **Dosing:** A single dose of the ¹⁴C-radiolabeled test substance is administered orally via gavage. A low dose (to study metabolism at non-toxic levels) and a high dose (to assess potential saturation of metabolic pathways) are typically used.
- **Sample Collection:** Urine and feces are collected at regular intervals (e.g., 0-6, 6-24, 24-48, 48-72, and 72-96 hours) post-dosing. Blood samples are also taken at various time points to determine the concentration of the substance and its metabolites in plasma.

- Analysis: The total radioactivity in urine, feces, and tissues is determined by liquid scintillation counting. Metabolite profiling in urine and plasma is conducted using techniques like High-Performance Liquid Chromatography (HPLC) coupled with a radiodetector and Mass Spectrometry (MS) for identification.



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A generalized workflow for an in-vivo ADME study.

Toxicological Data

While specific quantitative toxicity data for **6-Hydroxybentazon** is scarce, regulatory agencies like the California Department of Pesticide Regulation consider its toxicity to be equivalent to that of Bentazone for the purposes of risk assessment.[5] The general consensus in toxicological literature is that **6-Hydroxybentazon** is less acutely toxic than its parent compound, Bentazone.[3][4]

Acute Toxicity

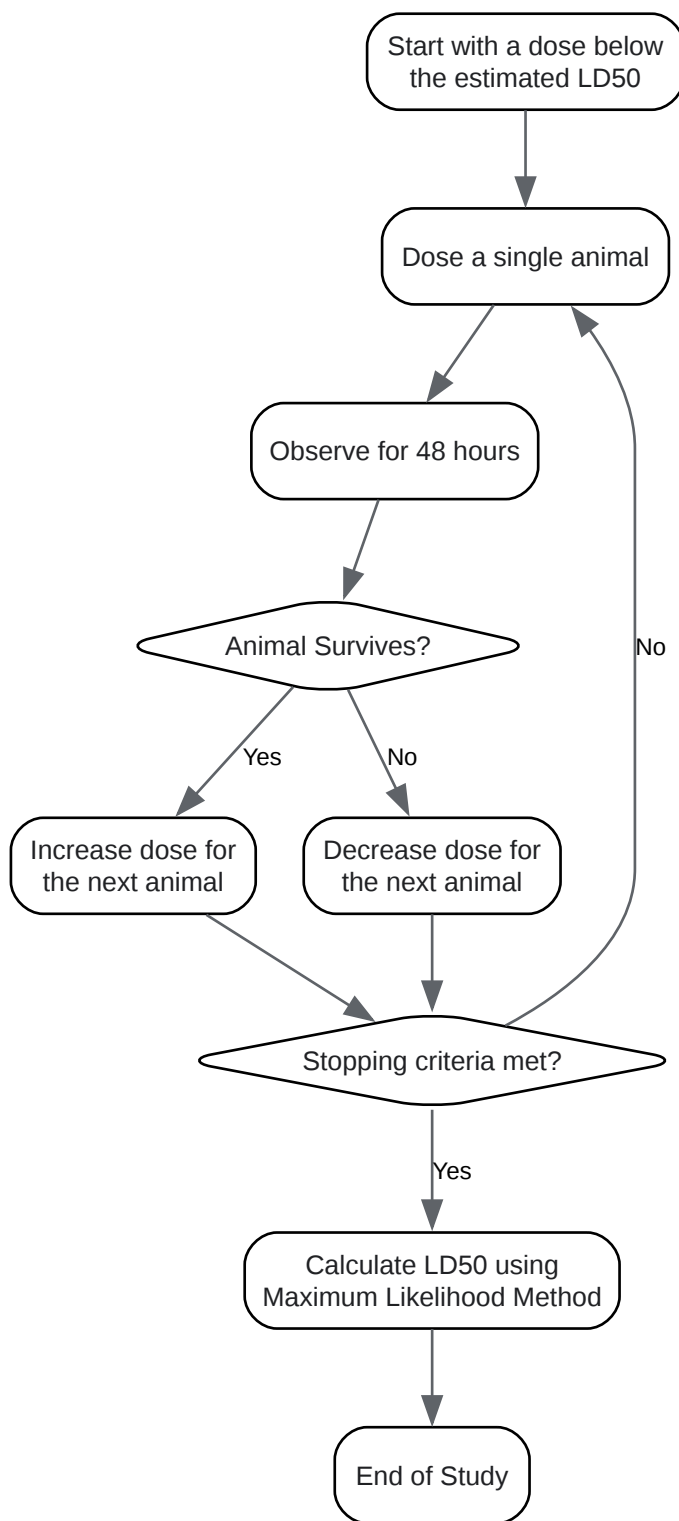
No specific LD50 or LC50 values for **6-Hydroxybentazon** have been identified in the public domain. The acute toxicity of Bentazone is considered to be low to moderate.

Table 2: Acute Toxicity of Bentazone

Test	Species	Route	LD50/LC50	Reference
Oral LD50	Rat	Oral	> 850 mg/kg bw	[4]
Dermal LD50	Rat	Dermal	> 5000 mg/kg bw	[4]
Inhalation LC50	Rat	Inhalation	> 5.1 mg/L (4-hour)	[4]

Experimental Protocol: Acute Oral Toxicity (Up-and-Down Procedure - OECD 425)

- **Test Animals:** A small number of female rats are typically used sequentially.
- **Dosing:** A single oral dose of the test substance is administered. The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) for the previous animal.
- **Observation:** Animals are observed for signs of toxicity and mortality for up to 14 days. Body weight is recorded at the start and end of the observation period.
- **LD50 Calculation:** The LD50 is calculated using a maximum likelihood method based on the pattern of survival and mortality at the different dose levels.



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Workflow for an acute oral toxicity study using the Up-and-Down Procedure.

Genotoxicity

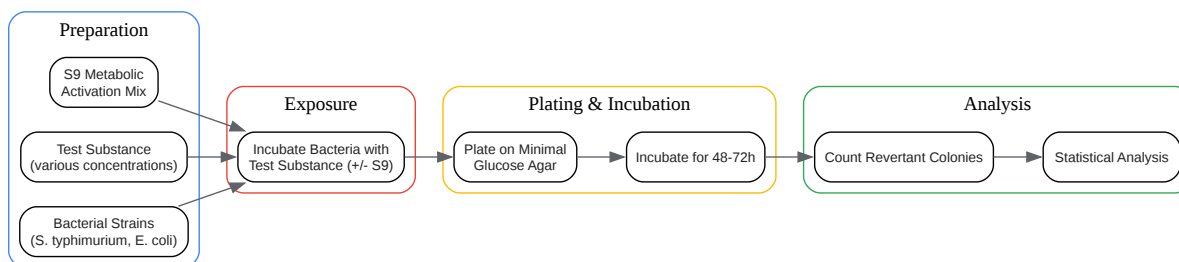
Available information suggests that **6-Hydroxybentazon** is not mutagenic in bacterial reverse mutation assays (Ames test).[4] A comprehensive genotoxicity assessment would typically include an in vitro test for chromosomal aberrations and an in vivo micronucleus assay.

Table 3: Genotoxicity Profile of Bentazone

Assay	Test System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation (Ames)	S. typhimurium & E. coli	With and without S9	Negative	[4]
In vitro Chromosomal Aberration	Chinese Hamster Ovary (CHO) cells	With and without S9	Negative	
In vivo Micronucleus	Mouse bone marrow	N/A	Negative	[6]

Experimental Protocol: Bacterial Reverse Mutation Assay (Ames Test - OECD 471)

- **Tester Strains:** A set of Salmonella typhimurium and Escherichia coli strains with pre-existing mutations are used.
- **Exposure:** The tester strains are exposed to various concentrations of the test substance, both with and without a metabolic activation system (S9 fraction from rat liver).
- **Plating:** The treated bacteria are plated on a minimal agar medium that lacks the specific amino acid the bacteria need to grow.
- **Incubation:** Plates are incubated for 48-72 hours.
- **Scoring:** The number of revertant colonies (colonies that have undergone a reverse mutation and can now grow on the minimal medium) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies.



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A generalized workflow for the Bacterial Reverse Mutation (Ames) Test.

Reproductive and Developmental Toxicity

No specific reproductive or developmental toxicity studies on **6-Hydroxybentazon** were identified. Studies on Bentazone have not shown evidence of teratogenicity or significant effects on reproduction at doses that were not maternally toxic.

Experimental Protocol: Reproduction/Developmental Toxicity Screening Test (OECD 421)

- Test Animals: Male and female rats are used.
- Dosing: The test substance is administered to males for a period before mating and to females throughout mating, gestation, and lactation.
- Mating: Animals are paired for mating.
- Observations: Parental animals are observed for clinical signs of toxicity, effects on mating performance, fertility, gestation length, and parturition. Offspring are examined for viability, growth, and any developmental abnormalities.

- **Endpoint Evaluation:** Key endpoints include fertility index, gestation index, viability index, and pup weights.

Signaling Pathways

There is no specific information available in the scientific literature regarding the signaling pathways affected by **6-Hydroxybentazon**. The primary mode of action for the parent compound, Bentazone, is the inhibition of photosynthesis in plants. In mammals, the toxicological effects observed at high doses are generally not linked to a specific, well-defined signaling pathway disruption but rather to more general systemic toxicity.

Conclusion

The available data on **6-Hydroxybentazon**, a metabolite of the herbicide Bentazone, is limited. It is generally considered to be less acutely toxic than its parent compound. While it has been reported as non-genotoxic in bacterial assays, a comprehensive toxicological profile is lacking. For regulatory purposes, its toxicity is often considered equivalent to that of Bentazone. Further research is needed to fully characterize the toxicological properties of **6-Hydroxybentazon**, including its potential effects on reproduction and development, and to elucidate any specific signaling pathways it may affect. Researchers and professionals in drug development should exercise caution and consider the toxicological profile of the parent compound, Bentazone, when evaluating the potential risks associated with **6-Hydroxybentazon**.

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References

- 1. 6-Hydroxybentazon | C₁₀H₁₂N₂O₄S | CID 92361 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Hydroxy Bentazon | CAS 60374-42-7 | LGC Standards [lgcstandards.com]
- 3. apps.who.int [apps.who.int]
- 4. fao.org [fao.org]
- 5. cdpr.ca.gov [cdpr.ca.gov]

- 6. researchgate.net [researchgate.net]
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